

Physicochemical Properties of Lauryl Linolenate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Lauryl linolenate*

Cat. No.: *B15551935*

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Introduction

Lauryl linolenate ((9Z,12Z,15Z)-octadeca-9,12,15-trienoate) is a wax ester formed from the esterification of lauric acid, a saturated C12 fatty acid, and α -linolenic acid, a polyunsaturated C18 omega-3 fatty acid. As an ester of two biologically significant fatty acids, **lauryl linolenate** is of interest in various fields, including cosmetics, pharmaceuticals, and material science. Its properties are dictated by the combination of the saturated lauryl tail and the unsaturated linolenyl acyl group.

This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of **lauryl linolenate**. Due to a lack of extensive experimental data for this specific molecule in publicly available literature, this guide also presents the properties of its constituent fatty acids to offer a foundational understanding. Furthermore, detailed experimental protocols for the synthesis and characterization of **lauryl linolenate** are provided to facilitate further research.

Physicochemical Data Presentation

While specific experimental data for **lauryl linolenate** is scarce, its fundamental properties can be identified.

Table 1: Core Physicochemical Properties of **Lauryl Linolenate**

Property	Value	Source
Molecular Formula	C ₃₀ H ₅₄ O ₂	
Molecular Weight	446.75 g/mol	
CAS Number	Not available	

The properties of the constituent fatty acids are well-documented and provide a basis for predicting the behavior of **lauryl linolenate**.

Table 2: Physicochemical Properties of Lauric Acid

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₄ O ₂	[1]
Molecular Weight	200.32 g/mol	[1]
Melting Point	43.8 °C	[2]
Boiling Point	297.9 °C	[2]
Density	1.007 g/cm ³ (at 24 °C)	[2]
Solubility in Water	55 mg/L (at 20 °C)	[3]
Solubility in Organic Solvents	Soluble in alcohols, diethyl ether, phenyls, haloalkanes, acetates	[3]
Appearance	White, powdery solid	

Table 3: Physicochemical Properties of α-Linolenic Acid

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₀ O ₂	[4]
Molecular Weight	278.43 g/mol	[4]
Melting Point	-11 °C	[4]
Boiling Point	230 °C	[4]
Density	0.9176 g/cm ³	[4]
Solubility in Water	Limited	[4]
Solubility in Organic Solvents	Readily soluble in ethanol, chloroform, and acetone	[4]
Appearance	Colorless to pale yellow liquid	[4]

Experimental Protocols

I. Synthesis of Lauryl Linolenate via Enzymatic Esterification

This protocol describes a general method for the synthesis of **lauryl linolenate** using a lipase catalyst, which offers high selectivity and mild reaction conditions.

Materials:

- Lauric acid (dodecanoic acid)
- α-Linolenic acid
- Immobilized lipase (e.g., Novozym® 435, Candida antarctica lipase B)[5]
- Anhydrous n-hexane (or other suitable organic solvent)
- Molecular sieves (3Å), activated
- Magnetic stirrer with heating plate

- Round-bottom flask
- Condenser
- Inert gas supply (Nitrogen or Argon)

Procedure:

- **Reactant Preparation:** In a clean, dry round-bottom flask, dissolve equimolar amounts of lauric acid and α -linolenic acid in anhydrous n-hexane. A typical concentration is 0.1-0.5 M.
- **Enzyme Addition:** Add the immobilized lipase to the reaction mixture. The enzyme loading is typically 5-10% by weight of the total substrates.[5]
- **Water Removal:** Add activated molecular sieves to the mixture to remove the water produced during the esterification, which drives the reaction equilibrium towards product formation.
- **Reaction Conditions:** The reaction is carried out under an inert atmosphere (nitrogen or argon) to prevent oxidation of the unsaturated fatty acid. The mixture is stirred continuously at a controlled temperature, typically between 40-60°C.
- **Reaction Monitoring:** The progress of the reaction can be monitored by taking small aliquots at different time intervals and analyzing them by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Product Isolation:** Once the reaction is complete (as indicated by the consumption of starting materials), the enzyme and molecular sieves are removed by filtration. The solvent is then removed from the filtrate under reduced pressure using a rotary evaporator.
- **Purification:** The crude **lauryl linolenate** can be purified by column chromatography on silica gel using a gradient of hexane and ethyl acetate as the eluent.

II. Characterization of Lauryl Linolenate

A combination of spectroscopic and chromatographic techniques is essential for the comprehensive characterization of the synthesized **lauryl linolenate**.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules.

- Sample Preparation: Dissolve 5-10 mg of the purified **lauryl linolenate** in approximately 0.6 mL of deuterated chloroform (CDCl_3) in an NMR tube.
- ^1H NMR Spectroscopy: The ^1H NMR spectrum will provide information about the different proton environments in the molecule. Expected chemical shifts (δ) are:
 - 0.8-1.0 ppm: Terminal methyl groups ($-\text{CH}_3$) of both the lauryl and linolenyl chains.
 - 1.2-1.4 ppm: Methylene protons ($-(\text{CH}_2)_n$) of the long aliphatic chains.
 - 1.5-1.7 ppm: Methylene protons β to the ester carbonyl group ($-\text{CH}_2-\text{CH}_2-\text{COO}-$).
 - 2.0-2.3 ppm: Methylene protons α to the ester carbonyl group ($-\text{CH}_2-\text{COO}-$) and allylic protons ($-\text{CH}_2-\text{CH}=\text{}$).
 - 2.7-2.8 ppm: Bis-allylic protons ($=\text{CH}-\text{CH}_2-\text{CH}=\text{}$) of the linolenyl chain.
 - 4.0-4.2 ppm: Methylene protons of the lauryl group attached to the ester oxygen ($-\text{O}-\text{CH}_2-$).
 - 5.3-5.5 ppm: Olefinic protons ($-\text{CH}=\text{CH}-$) of the linolenyl chain.
- ^{13}C NMR Spectroscopy: The ^{13}C NMR spectrum provides information about the carbon skeleton. Expected chemical shifts (δ) are:
 - 14 ppm: Terminal methyl carbons.
 - 22-35 ppm: Methylene carbons of the aliphatic chains.
 - 64-66 ppm: Methylene carbon of the lauryl group attached to the ester oxygen ($-\text{O}-\text{CH}_2-$).
 - 127-132 ppm: Olefinic carbons.
 - 172-175 ppm: Carbonyl carbon of the ester group.[\[6\]](#)

B. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

- Sample Preparation: A small drop of the neat liquid sample can be placed directly on the ATR crystal of the FTIR spectrometer.
- Data Acquisition: Spectra are typically recorded in the range of 4000-400 cm^{-1} .
- Characteristic Peaks:
 - ~2850-2960 cm^{-1} : C-H stretching vibrations of the aliphatic chains.
 - ~1740 cm^{-1} : Strong C=O stretching vibration characteristic of the ester functional group.[\[7\]](#)
[\[8\]](#)
 - ~1160-1250 cm^{-1} : C-O stretching vibrations of the ester group.[\[7\]](#)[\[8\]](#)
 - ~3010 cm^{-1} : =C-H stretching of the alkene groups.
 - ~1655 cm^{-1} : C=C stretching of the alkene groups.

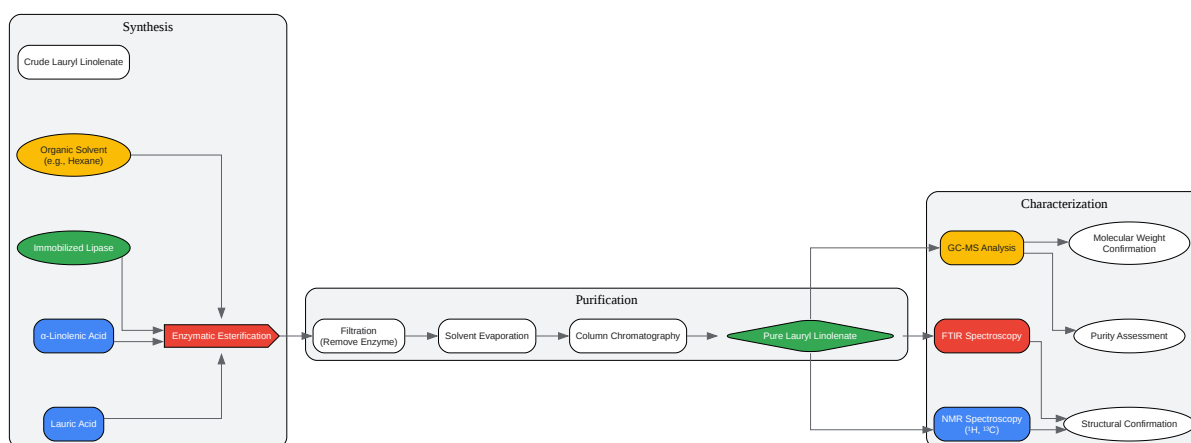
C. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is used to determine the purity of the synthesized ester and to confirm its molecular weight.

- Sample Preparation: The sample is typically dissolved in a volatile organic solvent like hexane.
- GC Conditions:
 - Column: A non-polar capillary column (e.g., DB-5ms).
 - Injector Temperature: 250-280°C.
 - Oven Program: A temperature gradient is used, for example, starting at 150°C and ramping up to 300°C.
 - Carrier Gas: Helium.

- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 50-500.
- Data Analysis: The retention time of the peak corresponding to **lauryl linolenate** can be used to assess purity. The mass spectrum will show the molecular ion peak (M^+) at m/z 446.75 and a characteristic fragmentation pattern that can be used for structural confirmation.^[9]

Mandatory Visualization



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Caption: Workflow for the synthesis and characterization of **Lauryl Linolenate**.

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References

- [1. Lauric Acid | C12H24O2 | CID 3893 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Lauric acid - Wikipedia \[en.wikipedia.org\]](#)
- [3. LAURIC ACID - Ataman Kimya \[atamanchemicals.com\]](#)
- [4. solubilityofthings.com \[solubilityofthings.com\]](#)
- [5. High Yield of Wax Ester Synthesized from Cetyl Alcohol and Octanoic Acid by Lipozyme RMIM and Novozym 435 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. spectroscopyonline.com \[spectroscopyonline.com\]](#)
- [8. rockymountainlabs.com \[rockymountainlabs.com\]](#)
- [9. lipidmaps.org \[lipidmaps.org\]](#)
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